

Application Notes and Protocols: Preparation of Ac-ANW-AMC Working Solution

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Compound of Interest

Compound Name: Ac-ANW-AMC

Cat. No.: B12401284

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Introduction

Ac-ANW-AMC (Acetyl-Alanine-Asparagine-Tryptophan-7-amido-4-methylcoumarin) is a sensitive fluorogenic peptide substrate designed for measuring the chymotrypsin-like activity of the immunoproteasome.[1] It is preferentially hydrolyzed by the $\beta 5i$ (LMP7) subunit of the immunoproteasome.[2][3] Upon enzymatic cleavage of the peptide backbone, the highly fluorescent 7-amino-4-methylcoumarin (AMC) moiety is released. The resulting fluorescence can be monitored kinetically to quantify enzyme activity and is typically measured at an excitation wavelength of 345-360 nm and an emission wavelength of 445-460 nm.

These application notes provide a detailed protocol for the preparation of a working solution of **Ac-ANW-AMC** from a concentrated stock solution in Dimethyl Sulfoxide (DMSO).

Materials and Reagents

- **Ac-ANW-AMC** solid powder (MW: 588.61 g/mol)
- Dimethyl Sulfoxide (DMSO), Anhydrous, $\geq 99.9\%$
- Assay Buffer (e.g., 20 mM Tris-HCl, 0.5 mM EDTA, pH 8.0)
- Sterile microcentrifuge tubes (1.5 mL)
- Sterile conical tubes (15 mL or 50 mL)

- Calibrated precision pipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)

Quantitative Data Summary

The following tables summarize the key quantitative parameters for **Ac-ANW-AMC**.

Table 1: Physical and Spectroscopic Properties

Parameter	Value	Reference(s)
Molecular Weight (MW)	588.61 g/mol	
Recommended Solvent	DMSO	
Maximum Solubility in DMSO	≥10 mM	
Excitation Wavelength (Ex)	345 - 360 nm	
Emission Wavelength (Em)	445 - 460 nm	

Table 2: Stock Solution Preparation (for a 10 mM Stock)

Parameter	Value	Calculation
Mass of Ac-ANW-AMC	1 mg	N/A
Volume of DMSO	169.89 µL	$(1 \text{ mg} / 588.61 \text{ g/mol}) / 0.010 \text{ mol/L}$
Mass of Ac-ANW-AMC	5 mg	N/A
Volume of DMSO	849.46 µL	$(5 \text{ mg} / 588.61 \text{ g/mol}) / 0.010 \text{ mol/L}$

Table 3: Storage and Stability of Stock Solution in DMSO

Storage Temperature	Shelf Life	Recommendations	Reference(s)
-20°C	1 month	Protect from light. Aliquot to avoid freeze-thaw cycles.	
-80°C	6 months	Protect from light. Aliquot to avoid freeze-thaw cycles.	

Experimental Protocols

This section details the step-by-step procedures for preparing the stock and working solutions.

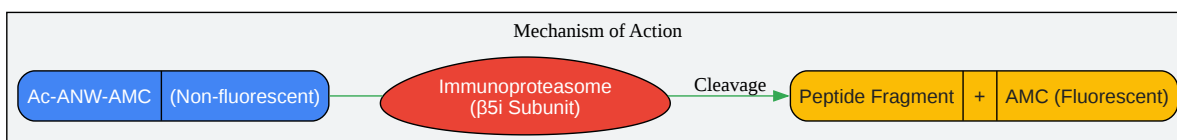
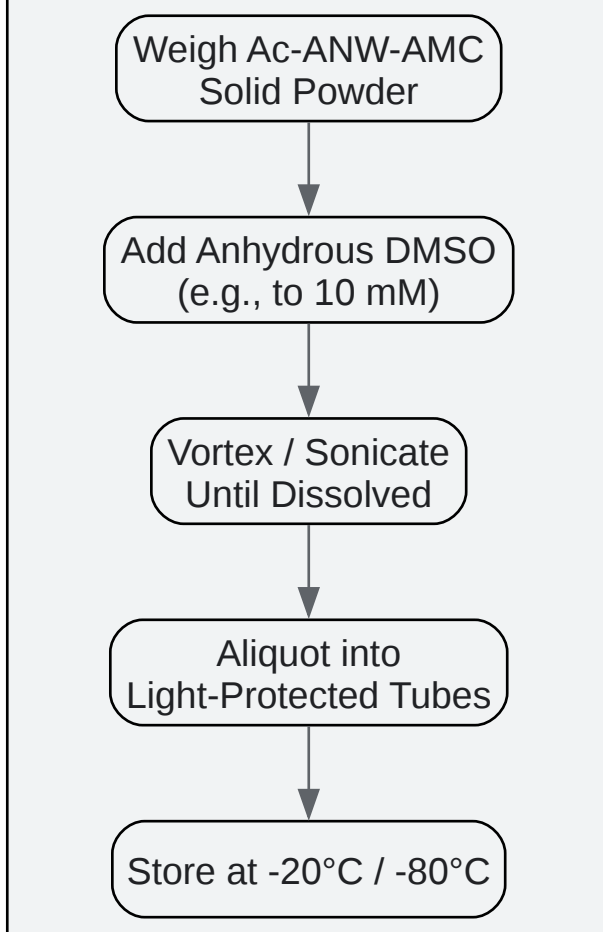
Protocol 1: Preparation of 10 mM Ac-ANW-AMC Stock Solution in DMSO

This protocol describes the reconstitution of solid **Ac-ANW-AMC** powder to create a concentrated stock solution.

- **Weighing:** Accurately weigh the desired amount of **Ac-ANW-AMC** powder (e.g., 1 mg) in a sterile microcentrifuge tube. Perform this in a chemical fume hood using appropriate personal protective equipment.
- **Solvent Addition:** Based on the mass, calculate the required volume of anhydrous DMSO to achieve a 10 mM concentration (see Table 2). For 1 mg of **Ac-ANW-AMC**, add 169.89 μL of DMSO. It is critical to use newly opened, anhydrous DMSO, as hygroscopic DMSO can negatively impact solubility.
- **Dissolution:** Tightly cap the tube and vortex at maximum speed for 2-5 minutes to dissolve the powder completely. If solubility issues persist, briefly warm the tube to 37°C and sonicate in an ultrasonic bath.
- **Aliquoting and Storage:** Once fully dissolved, dispense the stock solution into smaller, single-use aliquots in sterile, light-protected tubes. Store immediately at -20°C for short-term use

(up to 1 month) or -80°C for long-term storage (up to 6 months). Avoid repeated freeze-thaw cycles.

Protocol 1: Stock Solution Preparation



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